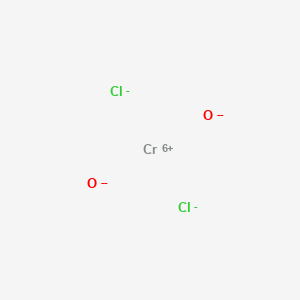

Chromyl chloride

• IUPAC Name: chromium(6+);oxygen(2-);dichloride
• InChI: InChI=1S/2ClH.Cr.2O/h2*1H;;;/q;;+6;2*-2/p-2
• InChI Key: AKNPEMSZIKCOGC-UHFFFAOYSA-L
• Canonical SMILES: [O-2].[O-2].[Cl-].[Cl-].[Cr+6]
• Molecular Formula: Cl2CrO2, CrO2Cl2
• Molecular Weight: 154.90 g/mol
• Physical Description: Chromium oxychloride appears as a dark red fuming liquid with a pungent odor. Corrosive to tissue., Deep-red liquid with a musty, burning, acrid odor; Note: Fumes in moist air; [NIOSH] "Opaque, dark, blood-red liquid at room temp."; Reacts vigorously in water at 20 deg C to form Cr(VI) trioxide (sparingly soluble in water), HCL, and Cl2; [ACGIH], DARK RED FUMING LIQUID WITH PUNGENT ODOUR., Deep-red liquid with a musty, burning, acrid odor. [Note: Fumes in moist air.]
• Boiling Point: 241 °F at 760 mmHg (USCG, 1999), 117 °C, 243 °F
• Solubility: Reacts with water (NIOSH, 2023), Hydrolyzes vigorously on contact with water, Soluble in carbon tetrachloride, carbon disulfide, benzene, nitrobenzene, phosphorus oxychloride, chloroform, Soluble in ether, acetic acid, Dissolves in chromium trioxide, yielding powerful oxidant, Miscible with carbon tetrachloride, tetrachloroethane, carbon disulfide, Solubility in water: reaction, Reacts
• Density: 1.96 at 68 °F (USCG, 1999) - Denser than water; will sink, 1.91 at 25 °C/4 °C, Vapor Density: 0.00698 lb/cu ft at 70 °C, Saturated liquid density = 122.200 lb/cu ft at 70 °C, Relative density (water = 1): 1.91, (77 °F): 1.91
• Vapor Density: Relative vapor density (air = 1): 5.3
• Vapor Pressure: 20 mmHg (NIOSH, 2023), 20.0 [mmHg], 19.6 mm Hg at 25 °C, Vapor pressure, kPa at 20 °C: 2.67, 20 mmHg
• Color/Form: Deep red liquid; appears black under reflected light, Mobile, dark-red liquid, Blood red oily liquid
• CAS No.: 14977-61-8
• Melting Point: -141.7 °F (USCG, 1999), -96.5 °C, -142 °F

Description

Chromyl chloride is an inorganic compound with the chemical formula CrO₂Cl₂. It is a reddish-brown liquid that is volatile at room temperature, which is unusual for transition metal compounds. This compound is the dichloride of chromic acid and is known for its strong oxidizing properties .

Mechanism of Action

Target of Action

Chromyl chloride, an inorganic compound with the formula CrO2Cl2 , is primarily used as an oxidizing agent in organic synthesis . It targets internal alkenes and benzylic methyl groups .

Mode of Action

This compound interacts with its targets through oxidation . It oxidizes internal alkenes to alpha-chloroketones or related derivatives . Additionally, it can attack benzylic methyl groups to give aldehydes via the Étard reaction .

Biochemical Pathways

The primary biochemical pathway affected by this compound is the oxidation of alkenes . This process results in the formation of alpha-chloroketones or related derivatives . In the case of benzylic methyl groups, the Étard reaction leads to the formation of aldehydes .

Pharmacokinetics

It’s worth noting that this compound is avolatile liquid at room temperature . This suggests that it could be rapidly absorbed and distributed in an environment where it is used.

Result of Action

The result of this compound’s action is the transformation of internal alkenes into alpha-chloroketones or related derivatives . When it attacks benzylic methyl groups, it results in the formation of aldehydes .

Action Environment

This compound is a reddish-brown compound that is a volatile liquid at room temperature . It reacts violently with water , indicating that it should be used in a dry, controlled environment. It’s also worth noting that it has strong oxidizing properties , which means it should be stored and used away from combustible materials to prevent fire hazards .

Biochemical Analysis

Biochemical Properties

Chromyl chloride is known to oxidize internal alkenes to alpha-chloroketones or related derivatives . It can also attack benzylic methyl groups to give aldehydes via the Étard reaction

Cellular Effects

It is known to be toxic, carcinogenic, and mutagenic . It reacts violently with water, which could potentially cause damage to cells

Molecular Mechanism

It is known to be a strong oxidizing agent , which suggests it could potentially cause oxidative damage to biomolecules in cells

Temporal Effects in Laboratory Settings

It is known to be a volatile liquid at room temperature , suggesting it could potentially degrade over time

Dosage Effects in Animal Models

It is known to be toxic, carcinogenic, and mutagenic , suggesting it could potentially have adverse effects at high doses.

Metabolic Pathways

It is known to be a strong oxidizing agent , suggesting it could potentially affect metabolic flux or metabolite levels.

Transport and Distribution

It is known to be a volatile liquid at room temperature , suggesting it could potentially be transported and distributed within cells and tissues.

Subcellular Localization

Given its volatile nature and strong oxidizing properties , it could potentially localize to various compartments or organelles within cells.

Preparation Methods

Synthetic Routes and Reaction Conditions: Chromyl chloride can be synthesized by reacting potassium chromate or potassium dichromate with hydrogen chloride in the presence of sulfuric acid, followed by distillation. The sulfuric acid acts as a dehydration agent in this reaction : [ \text{K}_2\text{Cr}_2\text{O}_7 + 6\text{HCl} \rightarrow 2\text{CrO}_2\text{Cl}_2 + 2\text{KCl} + 3\text{H}_2\text{O} ]

Another method involves exposing chromium trioxide to anhydrous hydrogen chloride gas : [ \text{CrO}_3 + 2\text{HCl} \leftrightarrow \text{CrO}_2\text{Cl}_2 + \text{H}_2\text{O} ]

Industrial Production Methods: In industrial settings, this compound is typically produced using the same methods as in the laboratory, with careful control of reaction conditions to ensure high yield and purity. The use of large-scale distillation equipment is common to separate and purify the product .

Chemical Reactions Analysis

Types of Reactions: Chromyl chloride undergoes various types of chemical reactions, including oxidation, hydrolysis, and substitution reactions.

Oxidation Reactions: this compound is a powerful oxidizing agent. It can oxidize toluene to benzaldehyde through the Étard reaction : [ \text{C}_6\text{H}_5\text{CH}_3 + 2\text{CrO}_2\text{Cl}_2 \rightarrow \text{C}_6\text{H}_5\text{CH}(\text{CrO}_2\text{Cl}_2)_2 ] [ \text{C}_6\text{H}_5\text{CH}(\text{CrO}_2\text{Cl}_2)_2 + 2\text{H}_2\text{O} \rightarrow \text{C}_6\text{H}_5\text{CHO} + \text{CrO}_3 + 4\text{HCl} ]

Hydrolysis: this compound reacts with water to form chromic acid and hydrochloric acid : [ \text{CrO}_2\text{Cl}_2 + 2\text{H}_2\text{O} \rightarrow \text{H}_2\text{CrO}_4 + 2\text{HCl} ]

Substitution Reactions: this compound can react with various organic compounds, substituting its chlorine atoms with other functional groups under appropriate conditions .

Scientific Research Applications

Chromyl chloride has several applications in scientific research and industry:

Chemistry:

• Used as an oxidizing agent in organic synthesis, particularly in the Étard reaction to produce aldehydes from methyl groups attached to aromatic rings .
• Employed in the qualitative analysis of chloride ions through the this compound test .

Biology and Medicine:

• Limited use due to its toxicity and strong oxidizing properties. it is sometimes used in research to study oxidative stress and its effects on biological systems .

Industry:

• Utilized in the production of certain dyes and pigments.
• Applied in the synthesis of other chromium compounds .

Comparison with Similar Compounds

Chromyl chloride is unique among chromium compounds due to its volatility and strong oxidizing properties. Similar compounds include:

Sulfuryl chloride (SO₂Cl₂): Another strong oxidizing agent, but less volatile and used primarily in chlorination reactions.

Vanadium oxytrichloride (VOCl₃): Similar in structure but contains vanadium instead of chromium and has different reactivity.

Molybdenum dichloride dioxide (MoO₂Cl₂): Similar in structure but contains molybdenum and is used in different types of catalytic reactions.

This compound stands out due to its specific applications in organic synthesis and qualitative analysis of chloride ions .

Customer Q & A

Q1: How does chromyl chloride interact with organic molecules, and what are the implications?

A1: this compound, a strong oxidizing agent, exhibits diverse reactivity with organic molecules. For instance, it interacts with alkenes through an electrophilic attack on the π-bond, leading to the formation of various products, including epoxides, ketones, and chlorohydrins [, , ]. In the case of aromatic hydrocarbons, this compound forms adducts where the oxidized substrate, like benzaldehyde, coordinates to the reduced chromium species []. These interactions highlight its versatility in organic synthesis.

Q2: What is the molecular formula, weight, and structure of this compound?

A2: this compound (CrO₂Cl₂) has a molecular weight of 154.9 g/mol. Its tetrahedral structure, confirmed by various spectroscopic techniques, consists of a central chromium atom double-bonded to two oxygen atoms and singly bonded to two chlorine atoms [, ].

Q3: How stable is this compound under different conditions?

A3: this compound is highly sensitive to moisture and readily hydrolyzes to form chromic acid and hydrochloric acid []. This sensitivity necessitates handling the compound under anhydrous conditions. Thermal decomposition studies reveal that this compound decomposes at elevated temperatures, yielding various chromium oxides, including chromium dioxide []. The decomposition pathway and product distribution are influenced by factors like temperature and oxygen pressure.

Q4: Does this compound exhibit any catalytic properties?

A4: While not a traditional catalyst, this compound can facilitate polymerization reactions. For example, it catalyzes the polymerization of n-butyl vinyl ether, with the reaction rate influenced by factors like monomer and catalyst concentration, temperature, and the presence of additives [].

Q5: How has computational chemistry been employed to study this compound reactions?

A5: Computational methods, particularly density functional theory (DFT) calculations, have been instrumental in elucidating the reaction mechanisms of this compound. Studies have explored the pathways involved in ethylene epoxidation, revealing a zwitterionic direct addition pathway leading to epoxide formation []. Similarly, DFT calculations have shed light on the mechanisms of this compound alkane oxidation, highlighting a novel zwitterionic pathway for alcohol production [].

Q6: How does the structure of this compound influence its reactivity?

A6: The presence of highly electronegative oxygen atoms bonded to the chromium center in this compound contributes to its strong electrophilic character. This property drives its reactions with electron-rich species like alkenes and aromatic compounds [, ].

Q7: What analytical techniques are commonly employed to study this compound and its reactions?

A7: A range of analytical techniques has proven invaluable in characterizing this compound and its reaction products. Infrared (IR) spectroscopy is particularly useful for identifying the functional groups present in the reactants and products [, , , ]. X-ray absorption spectroscopy (XAS) has been employed to determine the structure of this compound in both matrix-isolated and solid states []. Gas chromatography-mass spectrometry (GC-MS) aids in identifying and quantifying the organic products formed in reactions involving this compound [].

Q8: What safety precautions are essential when handling this compound?

A8: this compound demands utmost caution during handling due to its corrosive, volatile, and toxic nature [, ]. It is crucial to work with this compound in well-ventilated fume hoods while wearing appropriate personal protective equipment, including gloves and respirators.

Q9: Does this compound pose any environmental risks?

A9: Given the toxicity associated with hexavalent chromium compounds like this compound, there are valid concerns regarding their environmental impact. While specific studies on the ecotoxicological effects of this compound are limited, it is crucial to handle and dispose of this compound responsibly to minimize potential risks.

Q10: What are the notable applications of this compound?

A10: Despite its highly reactive nature, this compound finds applications in various fields. In material science, it is used as a precursor for depositing thin films of chromium dioxide, a material with potential applications in spintronics and magnetic recording media []. Its controlled reactions with silica are explored for the synthesis of mixed chromium-titanium silicas, which may find use as catalysts or catalyst supports [].

Q11: What are some significant milestones in the research of this compound?

A11: The discovery of the Étard reaction, which involves the oxidation of alkylaromatic compounds using this compound to form aldehydes, marked a significant milestone []. Subsequent studies exploring the mechanism of this reaction, including the identification of the intermediate chromium complexes, have enriched our understanding of this compound's reactivity.
